

Comprehensive Spectroscopic Guide: 2-Chloropyrrolo[1,2-b]pyridazine[1]

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-Chloropyrrolo[1,2-b]pyridazine

CAS No.: 893723-58-5

Cat. No.: B12123365

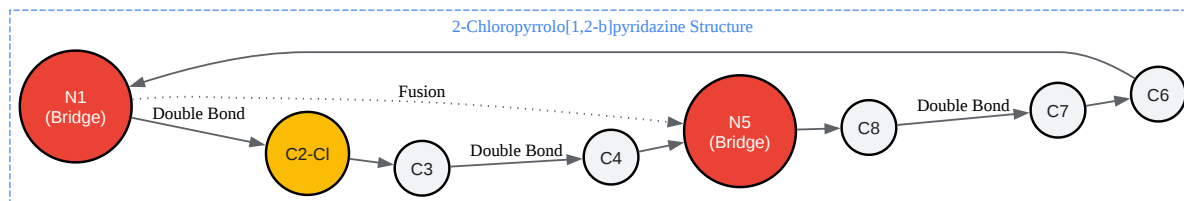
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Part 1: Structural Context & Nomenclature[1][2]

The pyrrolo[1,2-b]pyridazine scaffold (also known as 5-azaindolizine) is a fused bicyclic system containing a bridgehead nitrogen.[1] Correct interpretation of spectroscopic data requires adherence to the IUPAC numbering scheme, where the pyridazine ring atoms are numbered 2, 3, and 4, and the pyrrole ring atoms are numbered 5, 6, and 7.

Numbering Scheme & Connectivity

In **2-Chloropyrrolo[1,2-b]pyridazine**, the chlorine atom substitutes the hydrogen at position 2 (adjacent to the bridgehead nitrogen N1).



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Caption: Numbering scheme for the pyrrolo[1,2-b]pyridazine core. In the 2-chloro derivative, the Cl atom is attached to C2.

Part 2: Spectroscopic Characterization[1]

Mass Spectrometry (MS)

The mass spectrum provides the primary confirmation of the halogen substitution.

- Ionization Mode: Electrospray Ionization (ESI) or EI.[1]
- Molecular Ion (): The parent peak will appear at m/z 152.01 (based on Cl).
- Isotopic Pattern (The "Chlorine Signature"):
 - A distinctive 3:1 intensity ratio between the (m/z 152) and (m/z 154) peaks is observed. This confirms the presence of a single chlorine atom.
 - Fragmentation: Loss of the chlorine radical (

) typically yields a fragment at m/z 117 (pyrrolo[1,2-b]pyridaziny cation).[1]

Nuclear Magnetic Resonance (NMR) Spectroscopy[3][4] [5]

H NMR (Proton NMR)

The introduction of a chlorine atom at C2 removes the most deshielded proton (H2) typically found in the parent scaffold.

Position	Chemical Shift (, ppm)	Multiplicity	Coupling Constant (, Hz)	Assignment Logic
H-2	Absent	-	-	Substituted by Cl.
H-3	6.90 - 7.05	Doublet (d)		Ortho to Cl; shielded relative to parent due to mesomeric effect of Cl.[1]
H-4	7.80 - 7.95	Doublet (d)		Peri-position; deshielded by ring current and N5.
H-6	6.60 - 6.70	Doublet of doublets (dd)		Pyrrole ring proton; typical aromatic range. [1]
H-7	6.80 - 6.90	Multiplet (m)	-	Pyrrole ring proton.[1]
H-8	7.60 - 7.75	Multiplet (m)	-	Adjacent to bridgehead N5; deshielded.[1]

Note: Data estimated based on scaffold trends in CDCl

. In DMSO-d

, signals may shift downfield by 0.1–0.3 ppm.[1]

C NMR (Carbon NMR)[2][3][4][5]

- C-2 (Ipso): The carbon bearing the chlorine will appear significantly deshielded relative to a standard CH, typically in the range of 145–155 ppm, but often shows lower intensity due to lack of NOE enhancement (quaternary carbon).
- C-4:

ppm.[1]
- Pyrrole Carbons (C6, C7, C8): Typically resonate between 100–120 ppm.

Infrared Spectroscopy (IR)[4]

- C-Cl Stretch: A strong, characteristic band appears in the "fingerprint region" at 1050–1080 cm

.[1]
- C=N / C=C Stretch: Aromatic skeletal vibrations observed at 1580–1620 cm

.[1]

Part 3: Experimental Protocol & Workflow

Sample Preparation for NMR

To ensure high-resolution spectra free from aggregation artifacts (common in planar heteroaromatics):

- Solvent Selection: Use DMSO-d

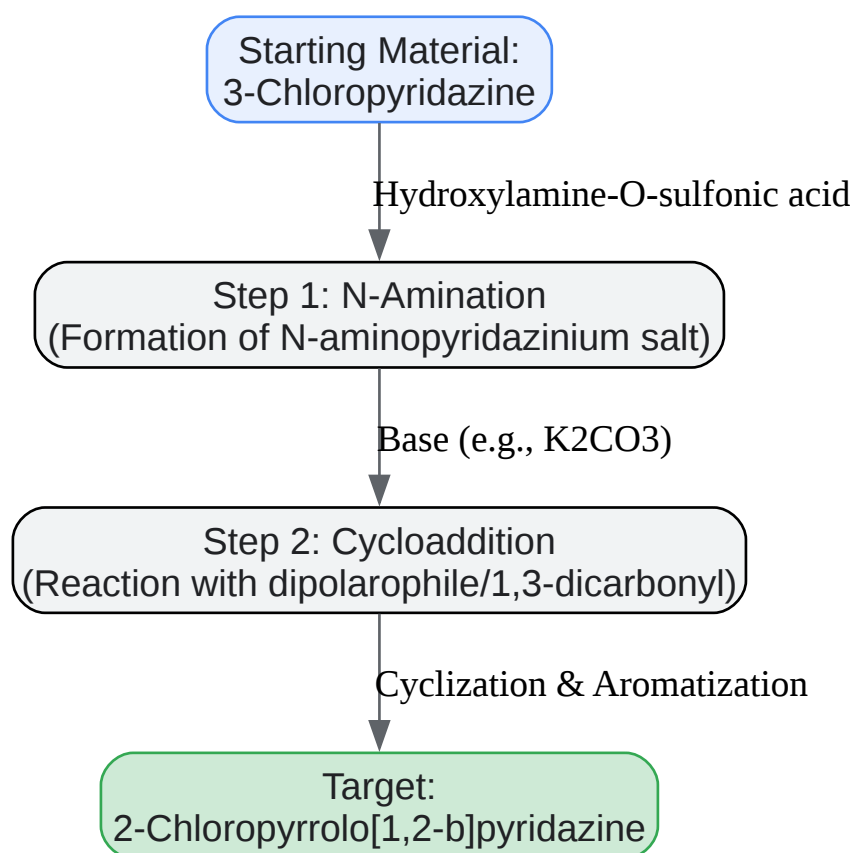
(99.9% D) for maximum solubility and separation of aromatic peaks.[1] Use CDCl

if the sample is strictly non-polar and dry.

- Concentration: Prepare a solution of 5–10 mg of compound in 0.6 mL of solvent.
- Filtration: Filter through a cotton plug or PTFE syringe filter to remove inorganic salts (e.g., NaCl from synthesis) that cause line broadening.

Synthesis & Isolation Logic

The 2-chloro derivative is often synthesized via the condensation of 3-chloropyridazine with appropriate electrophiles or via direct chlorination methodologies.[1]



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Caption: General synthetic workflow for accessing the **2-chloropyrrolo[1,2-b]pyridazine** scaffold.

References

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- To cite this document: BenchChem. [Comprehensive Spectroscopic Guide: 2-Chloropyrrolo[1,2-b]pyridazine[1]]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12123365/docs#comprehensive-spectroscopic-guide-2-chloropyrrolo-1-2-b-pyridazine-1>]

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